

HPLC method for quantification of amisulpride hydrochloride in plasma

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Compound of Interest

Compound Name: Amisulpride hydrochloride

Cat. No.: B1667120

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An HPLC-based method for the quantification of **amisulpride hydrochloride** in plasma is a critical tool for therapeutic drug monitoring and pharmacokinetic studies. This application note provides detailed protocols for sample preparation, chromatographic separation, and detection of amisulpride in human plasma, based on established and validated methods. The protocols cover various extraction techniques, including solid-phase extraction (SPE), liquid-liquid extraction (LLE), and protein precipitation (PP), coupled with different detection methods such as fluorescence, UV, and tandem mass spectrometry (LC-MS/MS).

Methodology Overview

The quantification of amisulpride in plasma involves several key steps: sample preparation to isolate the analyte from the complex plasma matrix, chromatographic separation to distinguish amisulpride from endogenous components and other drugs, and detection to quantify the analyte. The choice of internal standard is crucial for accuracy, with options including metoclopramide, sulpiride, tiapride, or a stable isotope-labeled version like amisulpride-d5.^[1]^[2]^[3]^[4]

Experimental Protocols

Protocol 1: Sample Preparation using Solid-Phase Extraction (SPE)

This protocol is adapted from a method using Oasis HLB SPE cartridges.^[5]

- Sample Pre-treatment: Thaw frozen plasma samples at room temperature.[3] Vortex-mix for 30 seconds.[5]
- Internal Standard Spiking: To a 1.5 mL plasma sample in a plastic tube, add 15 µL of an internal standard solution (e.g., 100 µg/mL metoclopramide).[5] Vortex for 30 seconds.[5]
- Centrifugation: Centrifuge the sample at 11,000g for 15 minutes.[5]
- SPE Cartridge Conditioning: Condition an Oasis HLB SPE cartridge (1 cc, 30 mg) by passing 1 mL of methanol, followed by 1 mL of water.[3][5]
- Sample Loading: Load 1.0 mL of the supernatant from the centrifuged sample onto the conditioned SPE cartridge.[5]
- Washing: Wash the cartridge with 1 mL of pure water to remove interferences.[3][5]
- Elution: Elute amisulpride and the internal standard with 1.0 mL of methanol into a clean polypropylene tube.[5]
- Evaporation and Reconstitution: Evaporate the eluent to dryness under a vacuum at 58 °C. [5] Reconstitute the residue in 250 µL of the mobile phase.[2] The sample is now ready for HPLC injection.

Protocol 2: Sample Preparation using Liquid-Liquid Extraction (LLE)

This protocol is based on methods utilizing an organic solvent to extract amisulpride from plasma.[1][4]

- Sample Pre-treatment: To 100 µL of human plasma in a microcentrifuge tube, add the internal standard solution (e.g., amisulpride-d5).[6]
- Extraction: Add an extraction solvent. One validated method uses a mixture of diisopropylether and dichloromethane (1:1, v/v).[4] Another approach involves adding 6 mL of Dichloromethane:Chloroform (50:50, v/v).[7]
- Vortexing: Vortex-mix the sample for at least 2 minutes to ensure thorough mixing.[7]

- Centrifugation: Centrifuge the sample for 15 minutes at 4000 rpm to separate the organic and aqueous layers.[7]
- Solvent Transfer: Carefully transfer the organic layer to a new tube.
- Evaporation and Reconstitution: Evaporate the organic solvent to dryness. Reconstitute the residue in the mobile phase for HPLC analysis.

Protocol 3: Sample Preparation using Protein Precipitation

This is a rapid method for sample clean-up.[8]

- Sample Pre-treatment: Take a known volume of plasma.
- Precipitation: Add acetonitrile containing an internal standard (e.g., methaqualone) to precipitate plasma proteins.[8]
- Vortexing: Vortex the samples to ensure complete protein precipitation.[6]
- Centrifugation: Centrifuge the samples to pellet the precipitated proteins.[6]
- Supernatant Transfer: Transfer the supernatant containing amisulpride and the internal standard to a clean vial for injection into the HPLC system.[6][8]

Protocol 4: Preparation of Calibration Standards and Quality Control (QC) Samples

- Stock Solution: Prepare a stock solution of amisulpride (e.g., 1 mg/mL) in methanol.[5]
- Working Solutions: Prepare a series of working solutions by diluting the stock solution with pure water to concentrations ranging from 1.0 to 100 µg/mL.[5]
- Calibration Standards: Prepare calibration standards by spiking drug-free human plasma with the appropriate working solutions to achieve a desired concentration range (e.g., 10-1000 ng/mL).[5]

- QC Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 30, 300, and 900 ng/mL) in the same manner as the calibration standards.[5]
- Internal Standard Addition: Add the internal standard to all calibration standards and QC samples before proceeding with the sample preparation protocol.[5]

Data Presentation

The following tables summarize the quantitative data and parameters from various validated HPLC methods for amisulpride quantification.

Table 1: Comparison of Sample Preparation Methods

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)	Protein Precipitation
Principle	Analyte retained on a solid sorbent, interferences washed away.	Analyte partitioned into an immiscible organic solvent.	Proteins precipitated by an organic solvent, analyte remains in solution.
Typical Sorbent/Solvent	Oasis HLB or C18 cartridges.[3]	Diisopropylether:Dichloromethane (1:1, v/v). [4]	Acetonitrile.[8]
Advantages	Provides cleaner extracts, high throughput.[3]	Effective for a wide range of analytes.	Simple, fast.[8]
Common Internal Standards	Metoclopramide, Tiapride.[2][5]	Amisulpride-d5, Sulpiride.[1][4]	Methaqualone.[8]

Table 2: Chromatographic and Detection Parameters

Method	HPLC Column	Mobile Phase	Flow Rate	Detection	Internal Standard
Method 1[5] [9]	CN column	0.03 M KH ₂ PO ₄ (pH 6.5):Acetonitrile (65:35, v/v)	Not Specified	Fluorescence (Ex: 274 nm, Em: 370 nm)	Metoclopramide
Method 2[1]	Zorbax Bonus-RP C18 (4.6 x 75 mm, 3.5 µm)	0.2% Formic Acid:Methanol (35:65, v/v)	0.5 mL/min	MS/MS (m/z 370.1 → 242.1)	Amisulpride-d5
Method 3[2]	Chiralpak AS	n- hexane:ethanol (67:33, v/v) with 0.2% DEA	Not Specified	UV (280 nm) or Fluorescence (Ex: 280 nm, Em: 370 nm)	Tiapride or Metoclopramide
Method 4[8]	Reversed- phase column	0.2% Aqueous Formic Acid:Acetonitrile (3:7, v/v)	Not Specified	MS/MS	Methaqualone
Method 5[10]	Inertsil ODS C18 (4.6 x 250mm, 5µm)	Methanol:Acetate Buffer (pH 4.2) (40:60, v/v)	1.0 mL/min	UV (280 nm)	Not Specified

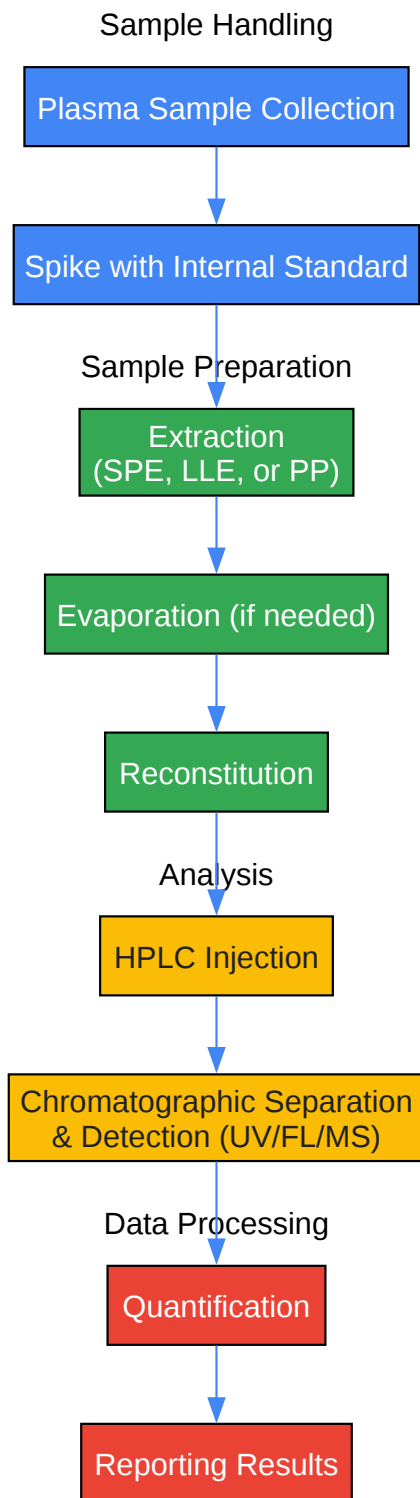
Table 3: Method Validation Parameters

Method	Linearity Range (ng/mL)	LOQ (ng/mL)	Intra-day Precision (%)	Inter-day Precision (%)	Accuracy (%)
Method 1[5] [9]	10 - 1,000	10	3.1 - 7.5	3.1 - 7.5	93.6 - 100.4 (calculated from 0.4-6.4% error)
Method 2[1]	2.0 - 2,500	2.0	0.9 - 1.7	1.5 - 2.8	98.3 - 101.5
Method 3[2]	2.5 - 320	2.5	Not Specified	Not Specified	Satisfactory
Method 4[11]	0.1 - 500	0.1	< 10% (RSD)	< 10% (RSD)	Acceptable
Method 5[10]	60 - 140	4.5	Not Specified	Not Specified	98 - 102

Visualizations

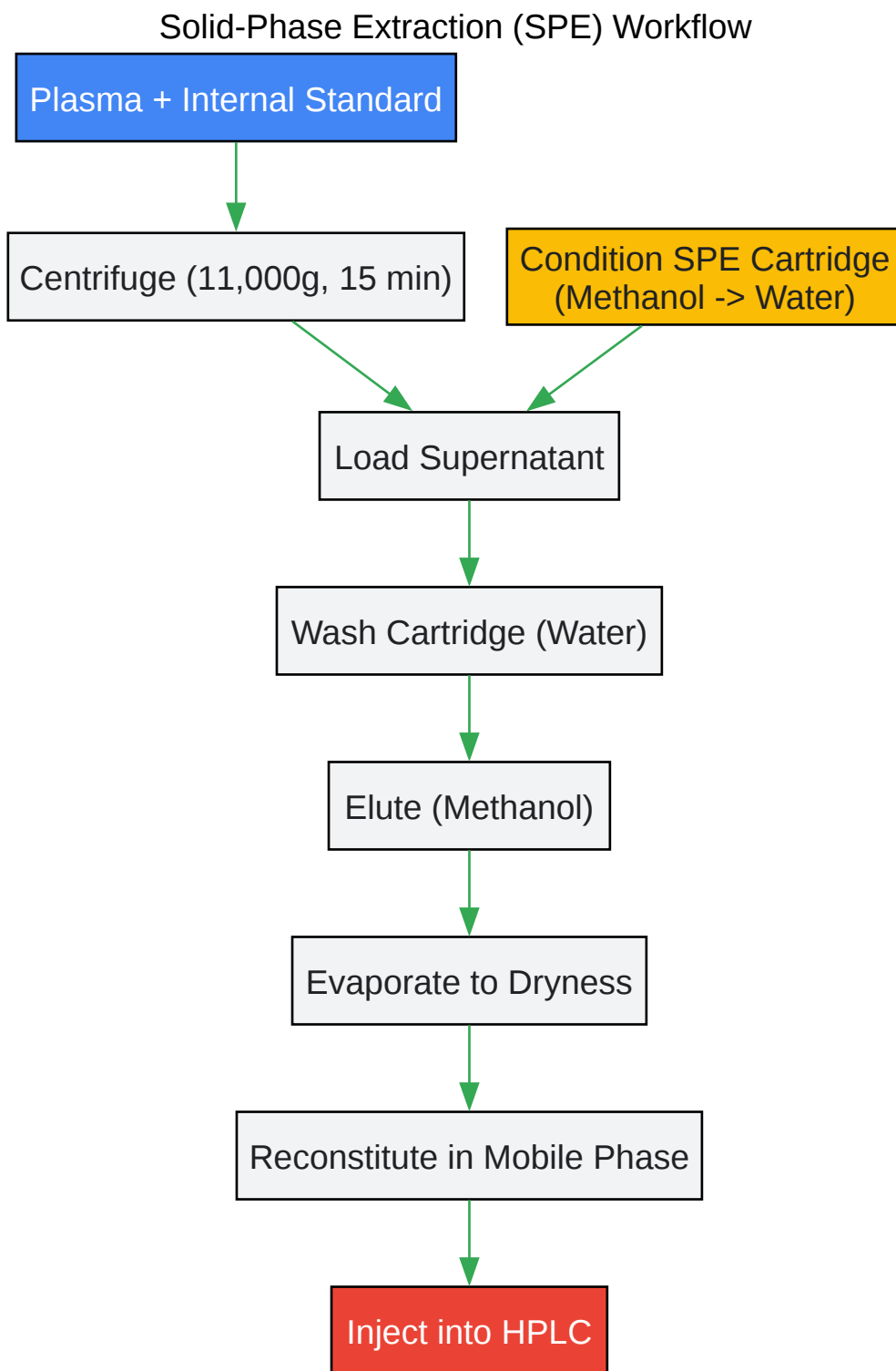
The following diagrams illustrate the workflows for the quantification of amisulpride in plasma.

General Workflow for Amisulpride Quantification



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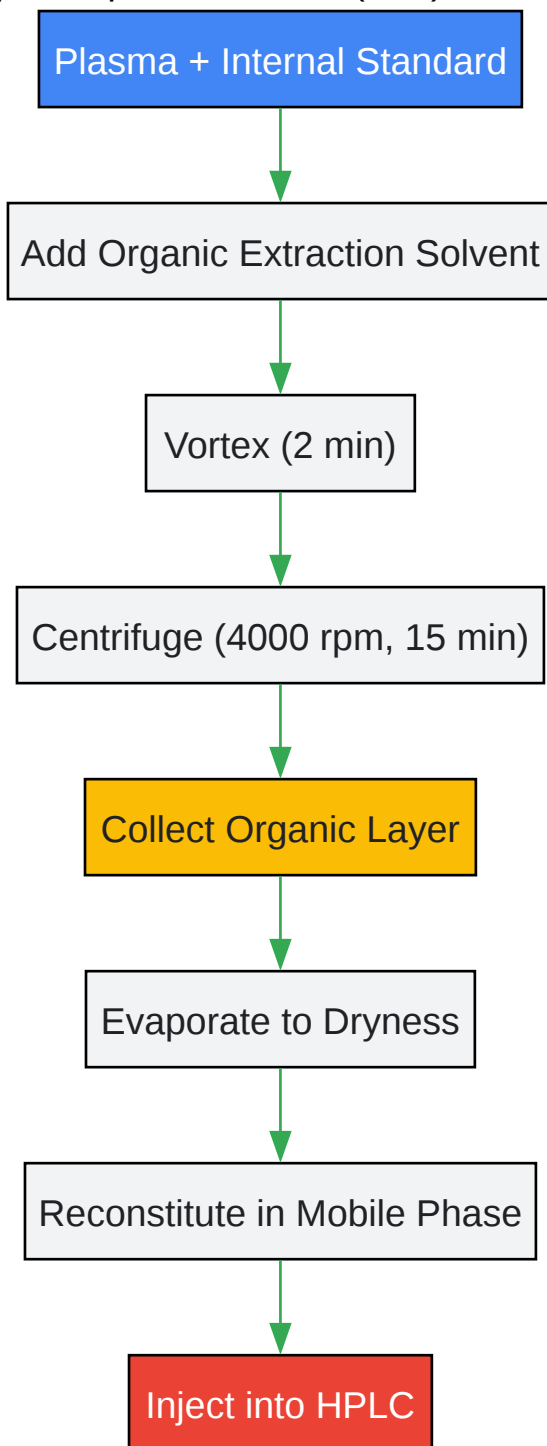
Caption: Overall workflow for amisulpride quantification in plasma.



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Caption: Detailed workflow for the Solid-Phase Extraction protocol.

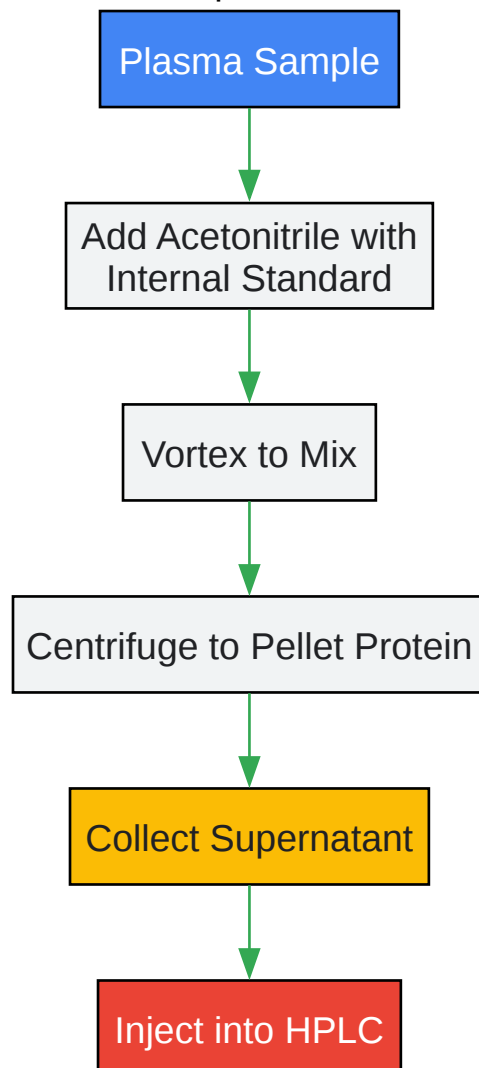
Liquid-Liquid Extraction (LLE) Workflow



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Caption: Detailed workflow for the Liquid-Liquid Extraction protocol.

Protein Precipitation Workflow



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Caption: Detailed workflow for the Protein Precipitation protocol.

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